

Personal protective equipment for handling (R)-(-)-5-Hexen-2-ol

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Compound of Interest

Compound Name: (R)-(-)-5-Hexen-2-ol

Cat. No.: B103396

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Essential Safety and Handling Guide for (R)-(-)-5-Hexen-2-ol

This guide provides crucial safety, handling, and disposal information for **(R)-(-)-5-Hexen-2-ol** (CAS Number: 17397-29-4), tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

(R)-(-)-5-Hexen-2-ol is a flammable liquid and vapor that can cause skin irritation, allergic skin reactions, serious eye damage, and respiratory irritation.^[1] Proper personal protective equipment (PPE) and handling protocols are mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **(R)-(-)-5-Hexen-2-ol**. All handling should be performed in a well-ventilated area, preferably within a certified chemical fume hood.^{[2][3]}

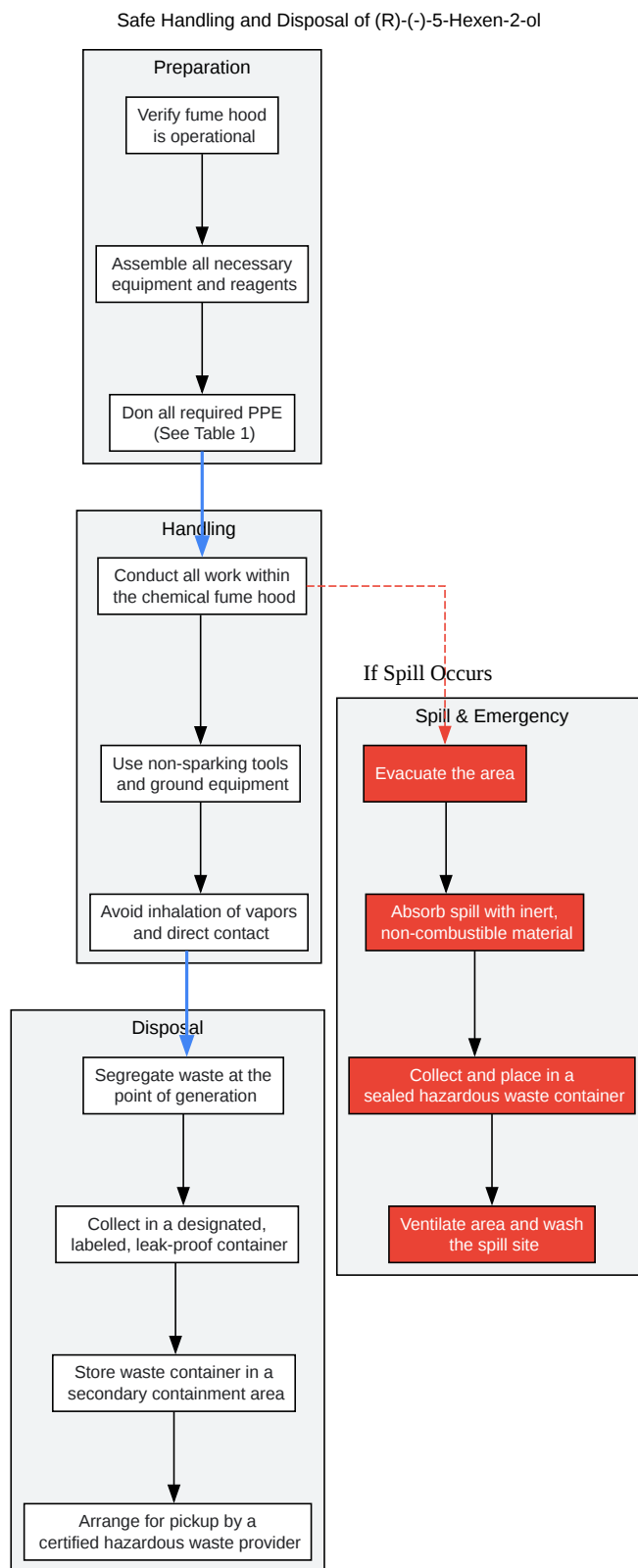
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye damage.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact, which can cause irritation and allergic reactions.[1]
Body Protection	A flame-resistant laboratory coat, fully buttoned. A chemical-resistant apron is recommended for larger quantities.[3]	Protects skin from contamination and provides a barrier against accidental splashes.
Respiratory Protection	Type ABEK (EN 14387) respirator filter for vapors and organic compounds.	Required if ventilation is inadequate or there is a risk of inhaling vapors, which may cause respiratory irritation.[1]
Foot Protection	Closed-toe shoes made of a non-porous material.[3]	Protects feet from spills.

Key Safety and Physical Data

Property	Value
Signal Word	Warning
Hazard Class	Flammable Liquid, Category 3
Flash Point	43.33 °C (110.0 °F) - closed cup
Boiling Point	130-131 °C
Density	0.828 g/mL at 25 °C

Experimental Protocol: Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **(R)-(-)-5-Hexen-2-ol**.



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